

# 3-Methylheptan-2-one chemical properties

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## Compound of Interest

Compound Name: 3-Methylheptan-2-one

Cat. No.: B165630

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An In-depth Technical Guide to the Chemical Properties of **3-Methylheptan-2-one**

## Introduction

**3-Methylheptan-2-one** is an organic compound classified as a ketone.<sup>[1][2]</sup> Its chemical formula is C<sub>8</sub>H<sub>16</sub>O.<sup>[3][4]</sup> This document provides a comprehensive overview of its chemical and physical properties, experimental protocols for its synthesis and analysis, and safety information, tailored for researchers, scientists, and professionals in drug development. This branched-chain ketone is noted for its role in chemical ecology, particularly as a potential stress-associated pheromone in rodent models, making it a valuable subject for studying innate behavioral responses and olfactory communication.<sup>[5]</sup>

## Chemical and Physical Properties

The fundamental properties of **3-Methylheptan-2-one** are summarized in the table below, providing a consolidated reference for its physical and chemical characteristics.

Property	Value	Reference
IUPAC Name	3-methylheptan-2-one	[2]
CAS Number	2371-19-9	[4][6]
Molecular Formula	C8H16O	[3][4][6]
Molecular Weight	128.21 g/mol	[2][6]
Appearance	Colorless liquid	[3]
Odor	Pungent, acrid odor	[1]
Density	0.811 - 0.8218 g/cm <sup>3</sup>	[3][4][6]
Boiling Point	157.85°C to 167°C at 760 mmHg	[3][4][6]
Melting Point	-32.24°C (estimate)	[3][4][6]
Flash Point	44.6°C	[3][4]
Vapor Pressure	1.74 mmHg at 25°C	[3][4]
Refractive Index	1.409 - 1.4172	[3][4][6]
Solubility	Soluble in most organic solvents (alcohols, ethers)	[3]
LogP (Octanol/Water)	2.320 - 2.40170	[4][6]
Storage Temperature	2-8°C	[3][4][6]
Canonical SMILES	<chem>CCCCC(C)C(=O)C</chem>	[2][4]
InChI Key	UHRZLJZZZDOHEX-UHFFFAOYSA-N	[2][7]

## Experimental Protocols

Detailed methodologies for the synthesis and analysis of **3-Methylheptan-2-one** are crucial for its application in research and development.

## Synthesis Protocol: Oxidation of 2-Hepten-1-ol

One method for the preparation of **3-methylheptan-2-one** involves the oxidation of 2-hepten-1-ol.<sup>[3][8]</sup>

- **Reaction Setup:** A reaction vessel equipped with a magnetic stirrer, reflux condenser, and a dropping funnel is charged with the oxidizing agent (e.g., pyridinium chlorochromate - PCC) suspended in a suitable solvent like dichloromethane (DCM) under an inert atmosphere (e.g., nitrogen or argon).
- **Addition of Reactant:** 2-Hepten-1-ol, dissolved in DCM, is added dropwise to the stirred suspension of the oxidizing agent at room temperature.
- **Reaction Monitoring:** The reaction progress is monitored by thin-layer chromatography (TLC) or gas chromatography (GC) to determine the consumption of the starting material.
- **Work-up:** Upon completion, the reaction mixture is filtered through a pad of silica gel or celite to remove the chromium salts. The filter cake is washed with additional DCM.
- **Purification:** The combined organic filtrates are concentrated under reduced pressure. The resulting crude product is then purified by fractional distillation or column chromatography to yield pure **3-methylheptan-2-one**.

## Analytical Protocol: Spectroscopic Analysis

To confirm the identity and purity of synthesized **3-Methylheptan-2-one**, a combination of spectroscopic techniques is employed.

- **Sample Preparation:** A small amount of the purified liquid sample is prepared for each analysis. For NMR, the sample is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>). For IR, a thin film is prepared on a salt plate (e.g., NaCl). For Mass Spectrometry, the sample is introduced directly or via a GC inlet.
- **<sup>1</sup>H and <sup>13</sup>C NMR Spectroscopy:** Nuclear Magnetic Resonance (NMR) spectra are recorded to elucidate the carbon-hydrogen framework of the molecule.<sup>[2][9]</sup> The chemical shifts, integration, and coupling patterns confirm the structure of **3-methylheptan-2-one**.

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present. A strong characteristic absorption band corresponding to the carbonyl (C=O) stretch of a ketone is expected around  $1715\text{ cm}^{-1}$ .
- Mass Spectrometry (MS): Electron ionization mass spectrometry (EI-MS) is performed to determine the molecular weight and fragmentation pattern.[7] The molecular ion peak  $[M]^+$  should correspond to the molecular weight of  $128.21\text{ g/mol}$  .[2] Key fragment ions would include peaks at  $m/z$  43 (acetyl group) and 72.[2]

## Visualizations

### Synthesis Workflow

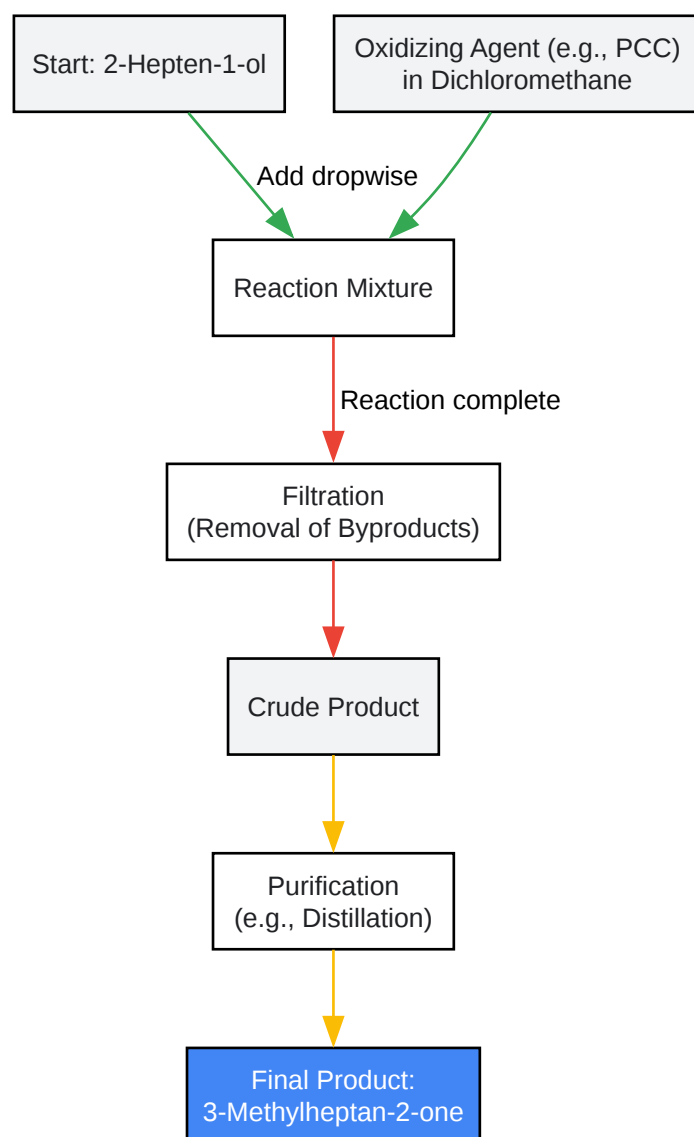


Figure 1: Synthesis Workflow for 3-Methylheptan-2-one

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Caption: Figure 1: Synthesis Workflow for **3-Methylheptan-2-one**.

## Analytical Characterization Workflow

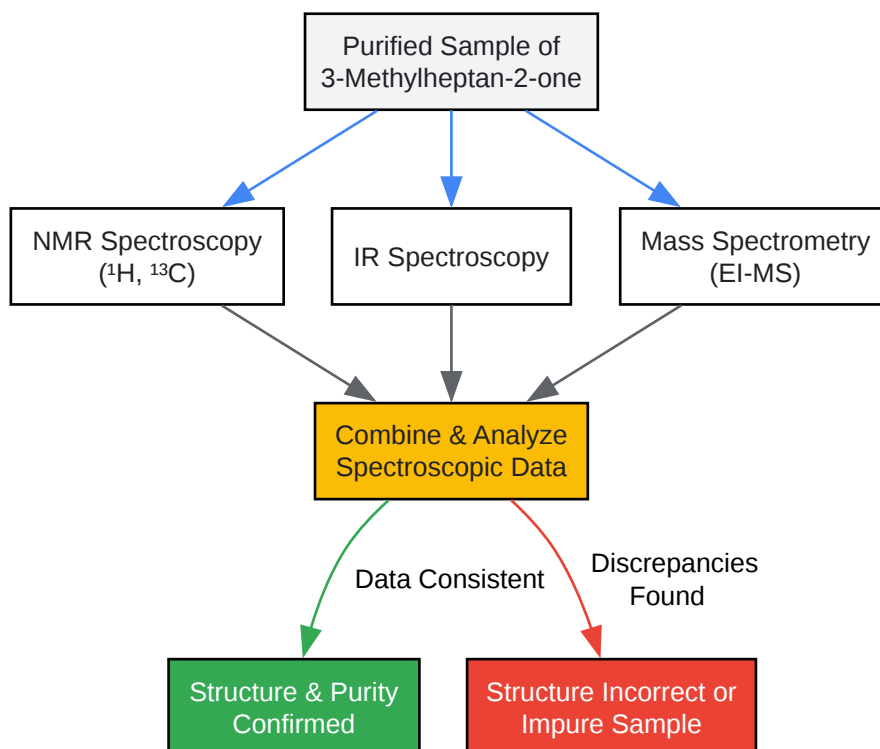


Figure 2: Analytical Workflow for Product Characterization

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Caption: Figure 2: Analytical Workflow for Product Characterization.

## Logical Grouping of Chemical Properties

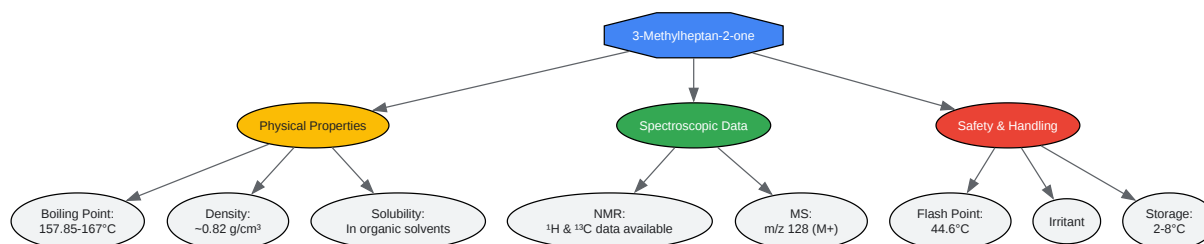


Figure 3: Overview of 3-Methylheptan-2-one Properties

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Caption: Figure 3: Overview of **3-Methylheptan-2-one** Properties.

## Safety and Handling

**3-Methylheptan-2-one** is a volatile liquid, and appropriate safety measures should be taken during its handling and storage.[3]

- Hazards: The compound is flammable (H226) and may cause skin (H315), eye (H319), and respiratory irritation (H335).[6] Contact with skin and inhalation of its vapor may cause irritation.[3]
- Personal Protective Equipment (PPE): Use of personal protective equipment is recommended, including safety goggles, gloves, and a lab coat.[3] Handling should be performed in a well-ventilated area or under a chemical fume hood.[10]
- Storage: It should be stored in a tightly closed container in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames.[3][10][11] Recommended storage is between 2-8°C.[3][4][6]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids, as dangerous reactions may occur.[3]

- Spills and Disposal: In case of a spill, soak up with an inert absorbent material and place it in a suitable, closed container for disposal.[11] All sources of ignition should be removed.[11] Disposal should be in accordance with local, state, and federal regulations.

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